

# A Comprehensive Technical Guide to the Physical Properties of Ethyl 3-Hydroxyhexanoate

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## Compound of Interest

Compound Name: Ethyl 3-hydroxyhexanoate

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## Abstract

This technical guide provides an in-depth overview of the physical properties of **ethyl 3-hydroxyhexanoate**, a valuable chiral building block in organic synthesis, particularly in the pharmaceutical and fine chemical industries.<sup>[1]</sup> This document compiles and presents key quantitative data in a structured format, details relevant experimental methodologies, and illustrates procedural workflows. **Ethyl 3-hydroxyhexanoate**, also known as ethyl  $\beta$ -hydroxycaproate, is a fatty acid ester recognized for its applications as a flavoring and fragrance agent and its role in the synthesis of more complex molecules.<sup>[1][2]</sup>

## Chemical Identity

- IUPAC Name: **ethyl 3-hydroxyhexanoate**
- Synonyms: Ethyl beta-hydroxycaproate, 3-Hydroxyhexanoic acid ethyl ester, FEMA No. 3545<sup>[3]</sup>
- CAS Number: 2305-25-1
- Molecular Formula:  $C_8H_{16}O_3$ <sup>[4]</sup>

- Molecular Weight: 160.21 g/mol [4]
- Chemical Structure:

## Tabulated Physical Properties

The following table summarizes the key physical properties of **ethyl 3-hydroxyhexanoate**, compiled from various sources.

Property	Value	Conditions	Source(s)
Appearance	Colorless to pale yellow liquid	Room Temperature	[1]
Odor	Fruity, grape, green, citrus, sweet	-	[2]
Boiling Point	90-92 °C	14 mmHg	[1][2][5]
101-102 °C	14.00 mm Hg	[3][6]	
226 °C	-	[7][8]	
Melting Point	Not available	-	
Density	0.974 g/mL	25 °C	[1][2][5]
0.967-0.976 g/mL	-	[3]	
0.970-0.984 g/mL	25 °C	[6]	
Refractive Index	1.428	20 °C	
1.423-1.433	-	[3]	
1.426-1.430	20 °C	[6]	
1.424-1.433	20 °C	[9]	
Solubility	Insoluble in water and oils	-	[3][7][8]
Soluble in alcohol	-	[6][7][8]	
Flash Point	94 °C (201.2 °F)	Closed cup	
Vapor Pressure	0.00608 mmHg	25 °C	

## Experimental Protocols

The following sections detail generalized experimental procedures for determining the key physical properties of **ethyl 3-hydroxyhexanoate**. These protocols are based on standard laboratory techniques.

## Determination of Boiling Point (Micro Method)

This method is suitable for small sample volumes.

Principle: The boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure. In this micro method, this is observed when a rapid and continuous stream of bubbles emerges from a capillary tube submerged in the heated liquid.

Apparatus:

- Thiele tube or oil bath
- Thermometer (calibrated)
- Small test tube (e.g., Durham tube)
- Capillary tube (sealed at one end)
- Rubber band or wire for attaching the test tube to the thermometer
- Heating source (e.g., Bunsen burner or heating mantle)
- Heat-transfer fluid (e.g., mineral oil)

Procedure:

- Fill the small test tube with **ethyl 3-hydroxyhexanoate** to a depth of approximately 1-2 cm.
- Place the capillary tube, sealed end up, into the test tube.
- Attach the test tube to the thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.
- Clamp the thermometer assembly in the Thiele tube or oil bath, making sure the heat-transfer fluid is above the level of the sample but below the opening of the test tube.
- Heat the apparatus gently and evenly.
- Observe the capillary tube. As the temperature rises, a slow stream of bubbles will emerge.

- Continue heating until a rapid and continuous stream of bubbles exits the capillary tube.
- Remove the heat source and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the bubbling stops and the liquid begins to enter the capillary tube. Record this temperature.
- Record the atmospheric pressure at the time of the experiment.

## Determination of Density

Principle: Density is defined as the mass of a substance per unit volume. It is determined by accurately measuring the mass of a known volume of the liquid.

Apparatus:

- Pycnometer (a small glass flask with a precise volume)
- Analytical balance (accurate to  $\pm 0.0001$  g)
- Thermometer
- Water bath (for temperature control)

Procedure:

- Clean and dry the pycnometer thoroughly.
- Weigh the empty, dry pycnometer on the analytical balance and record its mass ( $m_1$ ).
- Fill the pycnometer with distilled water and place it in a water bath at a constant temperature (e.g., 25 °C) until it reaches thermal equilibrium.
- Carefully dry the outside of the pycnometer and weigh it again to determine the mass of the pycnometer filled with water ( $m_2$ ).
- Empty and dry the pycnometer completely.

- Fill the pycnometer with **ethyl 3-hydroxyhexanoate** and equilibrate it to the same temperature in the water bath.
- Dry the exterior of the pycnometer and weigh it to find the mass of the pycnometer filled with the sample ( $m_3$ ).
- Calculate the density of **ethyl 3-hydroxyhexanoate** using the following formula: Density of sample =  $[(m_3 - m_1) / (m_2 - m_1)] \times \text{Density of water at the experimental temperature}$

## Determination of Refractive Index

Principle: The refractive index of a substance is the ratio of the speed of light in a vacuum to the speed of light in that substance. It is a characteristic property that can be used for identification and purity assessment.

Apparatus:

- Abbe refractometer
- Constant temperature water bath connected to the refractometer
- Dropper or pipette
- Soft lens tissue
- Reference standard with a known refractive index (e.g., distilled water)

Procedure:

- Turn on the refractometer and the circulating water bath, setting it to the desired temperature (e.g., 20 °C).
- Calibrate the refractometer using the reference standard.
- Open the prism of the refractometer and clean the surfaces with a soft lens tissue and a suitable solvent (e.g., ethanol or acetone), then allow it to dry completely.
- Place a few drops of **ethyl 3-hydroxyhexanoate** onto the lower prism using a clean dropper.

- Close the prism firmly.
- Look through the eyepiece and adjust the focus until the crosshairs are sharp.
- Turn the adjustment knob until the boundary line between the light and dark fields is sharp and centered on the crosshairs.
- If a colored fringe is observed, adjust the chromaticity corrector until the boundary is sharp and colorless.
- Read the refractive index value from the scale.
- Clean the prisms thoroughly after the measurement.

## Determination of Solubility

Principle: This qualitative test determines the solubility of a substance in various solvents, providing information about its polarity.

Apparatus:

- Small test tubes
- Graduated pipettes or droppers
- Vortex mixer or stirring rods
- Solvents (e.g., water, ethanol, diethyl ether, oils)

Procedure:

- Solubility in Water:
  - Add approximately 0.5 mL of **ethyl 3-hydroxyhexanoate** to a test tube.
  - Add 3 mL of deionized water in small portions, shaking vigorously after each addition.
  - Observe if the substance dissolves completely, forms a separate layer, or is partially soluble. Record the observation. **Ethyl 3-hydroxyhexanoate** is reported to be insoluble in

water.[3][7][8]

- Solubility in Organic Solvents (e.g., Ethanol):
  - Add approximately 0.5 mL of **ethyl 3-hydroxyhexanoate** to a clean, dry test tube.
  - Add 3 mL of the organic solvent (e.g., ethanol) in small portions, shaking after each addition.
  - Observe and record the solubility. **Ethyl 3-hydroxyhexanoate** is reported to be soluble in alcohol.[6][7][8]
- Solubility in Oils:
  - Follow the same procedure as for organic solvents, using a representative oil as the solvent.
  - **Ethyl 3-hydroxyhexanoate** is reported to be insoluble in oils.[3][7][8]

## Synthesis and Metabolic Context

### Synthesis

**Ethyl 3-hydroxyhexanoate** is typically synthesized through two primary routes:

- Esterification of 3-hydroxyhexanoic acid: This involves the reaction of 3-hydroxyhexanoic acid with ethanol in the presence of an acid catalyst.
- Reduction of ethyl 3-oxohexanoate: This is a common laboratory and industrial method involving the chemical or enzymatic reduction of the corresponding ketoester.[1]

### Metabolic Relevance

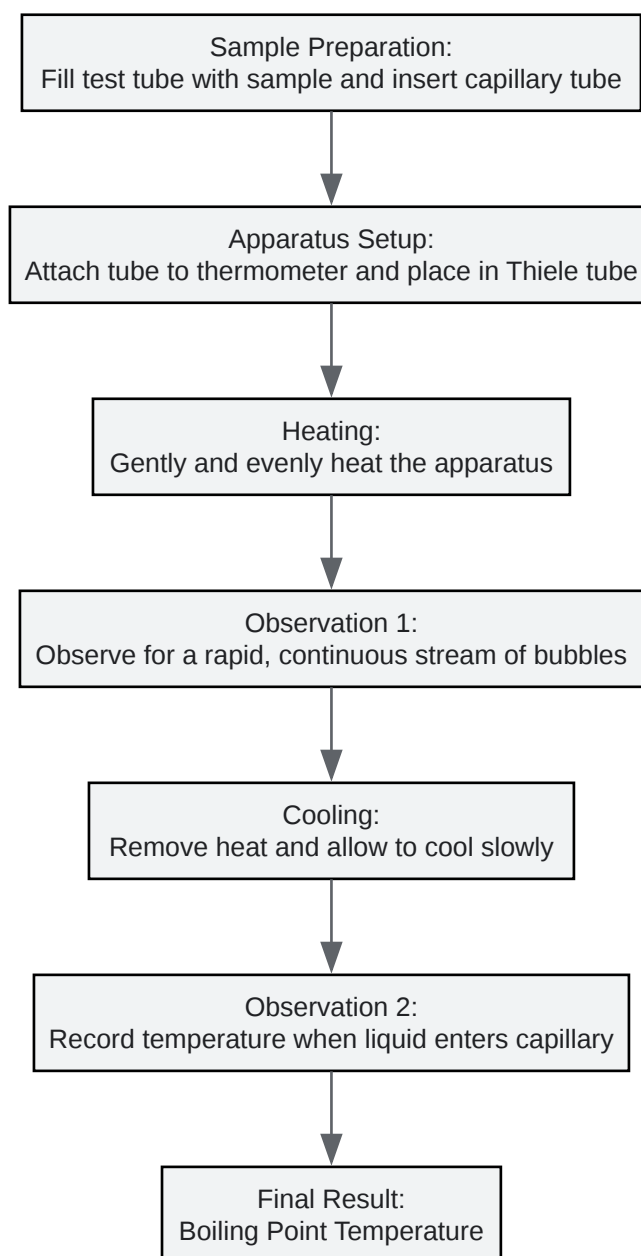
While **ethyl 3-hydroxyhexanoate** itself is not a central metabolite in major signaling pathways, its precursor, 3-hydroxyhexanoyl-CoA, is an intermediate in the biosynthesis of poly(3-hydroxybutyrate-co-3-hydroxyhexanoate) [P(3HB-co-3HHx)], a type of biodegradable polymer. This biosynthesis can be engineered in microorganisms like *Escherichia coli*. The pathway involves the elongation of butyryl-CoA to 3-oxohexanoyl-CoA, which is then reduced to (R)-3-hydroxyhexanoyl-CoA.



## Visualizations

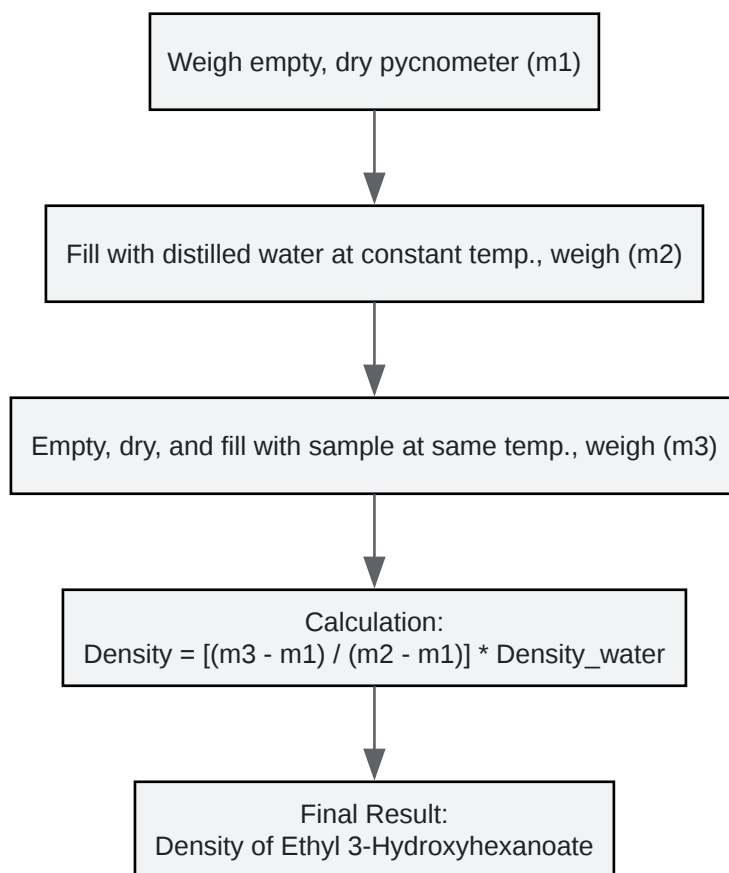
### Experimental Workflow Diagrams

The following diagrams, generated using Graphviz, illustrate the logical flow of the experimental protocols described above.



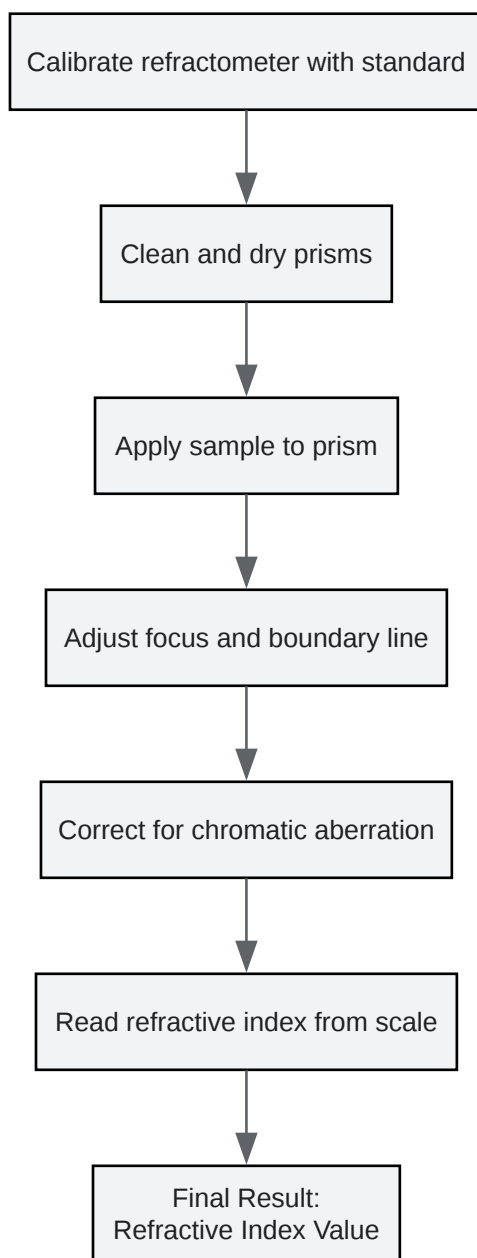
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Caption: Workflow for Boiling Point Determination.



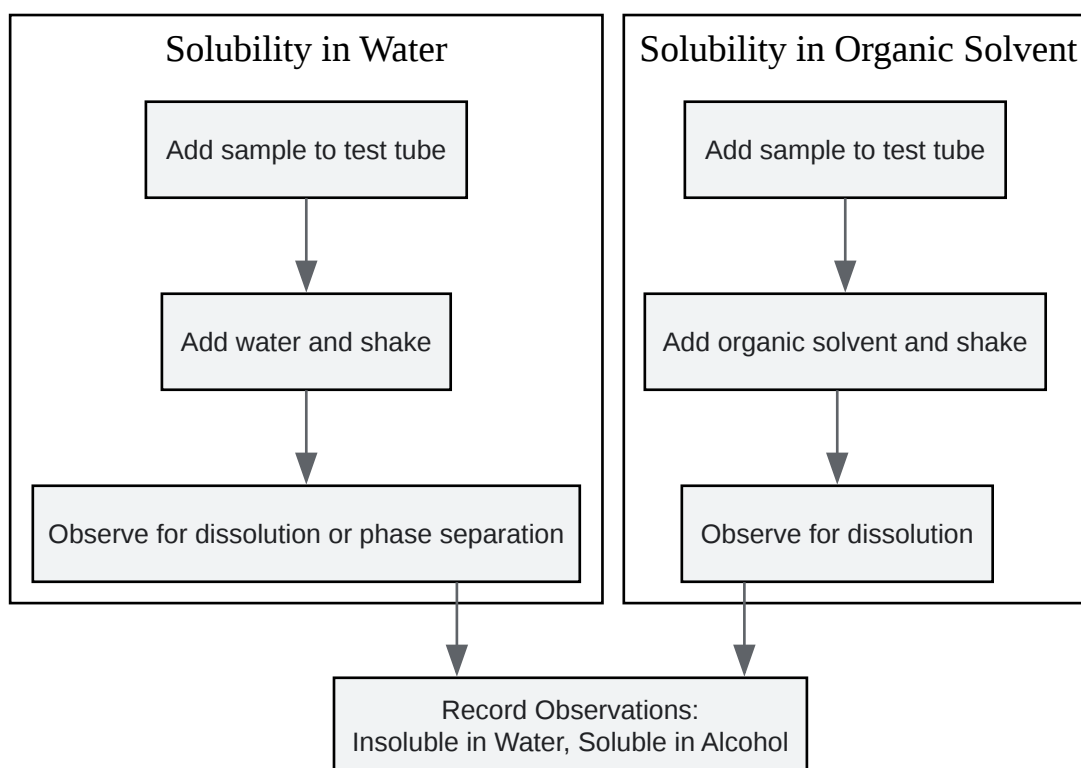
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Caption: Workflow for Density Measurement.



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Caption: Workflow for Refractive Index Measurement.



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Caption: Workflow for Qualitative Solubility Testing.

## Conclusion

This technical guide has provided a detailed summary of the physical properties of **ethyl 3-hydroxyhexanoate**, along with standardized methodologies for their determination. The compiled data and procedural outlines are intended to serve as a valuable resource for researchers and professionals in the fields of chemistry and drug development, facilitating the effective and safe use of this versatile chemical compound.

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